

CC214-2: A Technical Guide for Researchers

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Compound of Interest

Compound Name: CC214-2

Cat. No.: B8579109

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This technical guide provides an in-depth overview of **CC214-2**, a potent and selective inhibitor of LIM kinases (LIMK). It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the therapeutic potential of targeting the LIMK signaling pathway. This document covers the chemical structure, physicochemical and pharmacological properties, mechanism of action, and relevant experimental methodologies associated with **CC214-2**.

Chemical Structure and Physicochemical Properties

CC214-2 is a small molecule inhibitor with the chemical formula $C_{23}H_{24}N_6O_2$. Its structure and key properties are summarized below.

Chemical Structure:

- IUPAC Name: 4-(5-(1-isopropyl-1H-pyrazol-5-yl)-1H-benzo[d]imidazol-1-yl)-N-(2-methoxyethyl)pyrimidin-2-amine
- SMILES: CC(C)n1cc(c(n1)C)-c2cc3c(n2)N(c4ccc(nc4)NCCOC)C=N3
- PubChem CID: 71490240

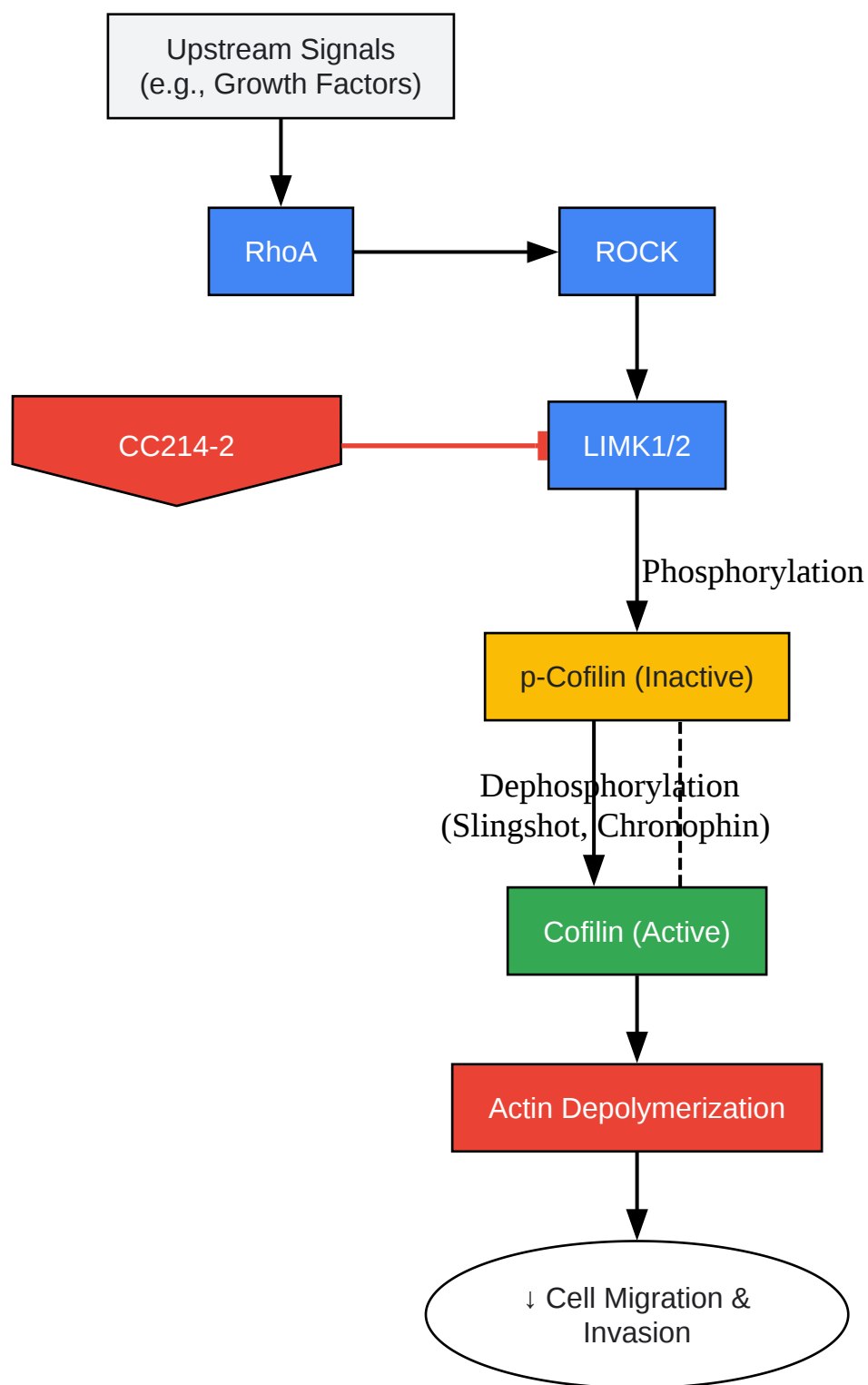
Physicochemical and Pharmacological Properties:

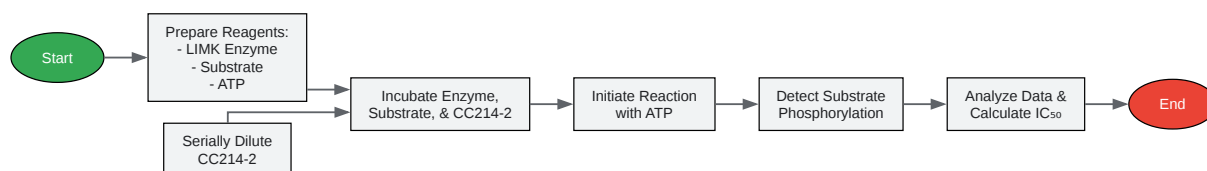
Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₄ N ₆ O ₂	
Molecular Weight	428.49 g/mol	
Appearance	White to off-white solid	
LIMK1 IC ₅₀	8 nM	
LIMK2 IC ₅₀	6 nM	
Mechanism of Action	Reversible, ATP-competitive inhibitor of LIMK	

Mechanism of Action and Signaling Pathway

CC214-2 exerts its biological effects by directly inhibiting the kinase activity of both LIMK1 and LIMK2. These kinases are crucial regulators of actin dynamics through their phosphorylation and subsequent inactivation of the actin-depolymerizing factor, cofilin. By inhibiting LIMK, **CC214-2** prevents the phosphorylation of cofilin, thereby maintaining its active state and promoting actin filament disassembly. This modulation of the cytoskeleton has significant implications for various cellular processes, including cell migration, invasion, and proliferation.

The primary signaling cascade involving LIMK is the Rho-ROCK-LIMK pathway. Upstream signals, often initiated by growth factors or cell adhesion molecules, activate the small GTPase RhoA. Activated RhoA then binds to and activates Rho-associated kinase (ROCK), which in turn phosphorylates and activates LIMK.





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